

1,3-Dilaurin solubility and physical state

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Compound Focus: 1,3-Dilaurin

CAS No.: 539-93-5

Cat. No.: S1493892

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Chemical Identity and Physical Properties

Table 1: Core Chemical and Physical Data for 1,3-Dilaurin [1] [2] [3]

Property	Details
CAS Number	539-93-5
Molecular Formula	C ₂₇ H ₅₂ O ₅
Molecular Weight	456.7 g/mol
Lipid Number	DG (12:0/0:0/12:0)
Common Name	1,3-Dilaurin; 1,3-Dilauroylglycerol
Physical State at Room Temp.	Solid, white to almost white powder or crystals [2] [3]
Melting Point	56 - 61 °C [3]
Purity Available	>96% to >99% [1] [2]
Storage Recommendations	Freezer; 0 - 8 °C [1] [3]

Table 2: Solubility and Formulation Data for 1,3-Dilaurin [4]

Solvent / System	Solubility / Formulation Notes
DMSO	Freely soluble; 50 mg/mL (109.48 mM)
Water	Insoluble [2]
Organic Solvents	Soluble in ethanol and chloroform [2]
Injection Formulation 1	10% DMSO + 5% Tween 80 + 85% Saline
Injection Formulation 2	10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline
Oral Formulation 1	Suspend in 0.5% Carboxymethylcellulose Sodium (CMC Na)

Synthesis and Experimental Protocols

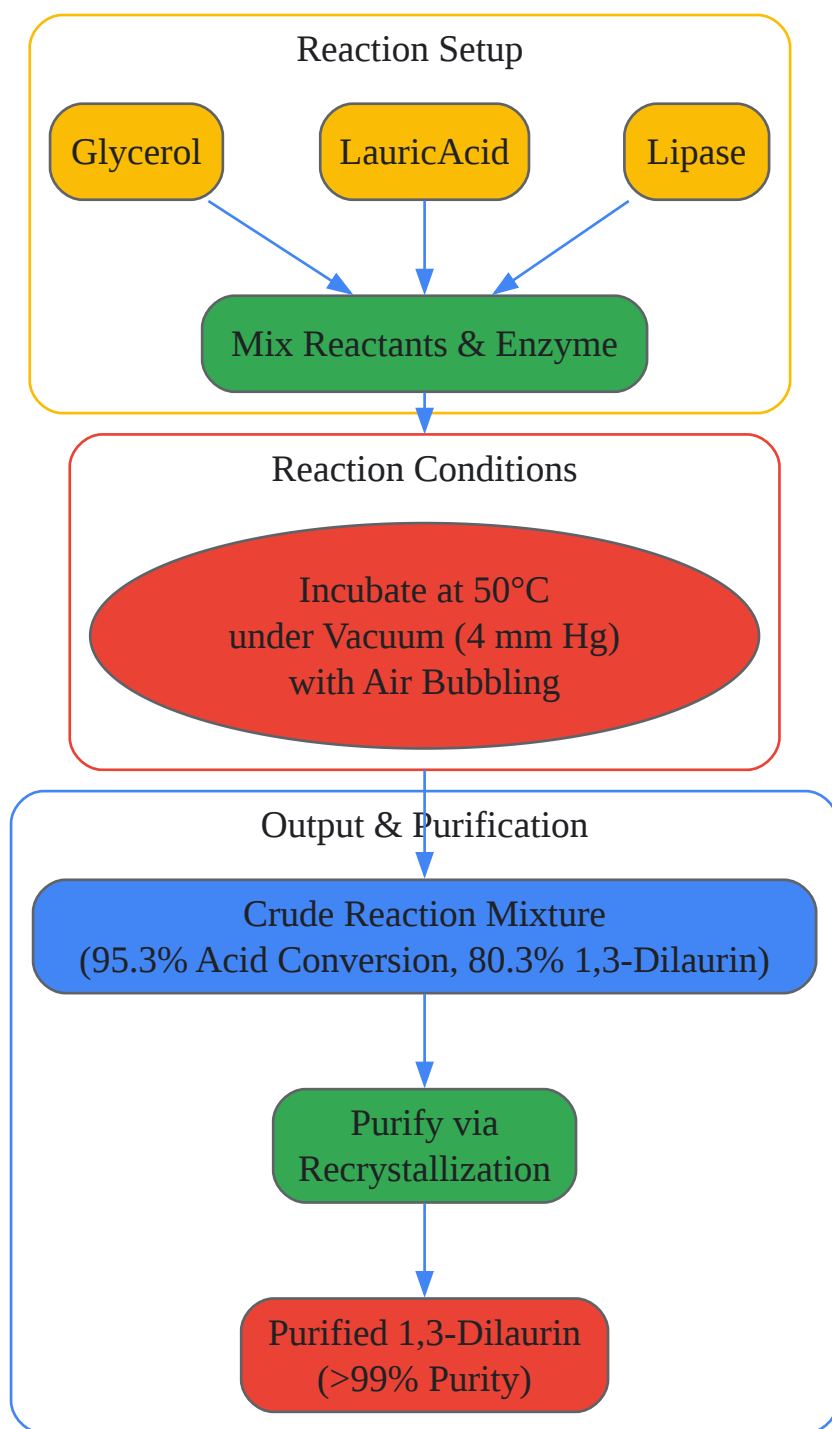
A highly efficient, **solvent-free enzymatic synthesis** method has been developed for producing **1,3-Dilaurin** and similar 1,3-diacylglycerols (1,3-DAGs) [5] [6]. This method is noted for being cost-effective and scalable.

Table 3: Optimized Parameters for Solvent-Free Synthesis of 1,3-Dilaurin [6]

Parameter	Optimized Condition / Detail
Reaction Type	Direct esterification
Reactants	Glycerol & Lauric Acid (2:1 molar ratio)
Catalyst	Lipozyme RM IM (sn-1,3 specific immobilized lipase)
Catalyst Amount	5 wt% of total reactants
Reaction Temperature	50 °C
Reactor Pressure	4 mm Hg (Vacuum)
Water Removal	Vacuum-driven air bubbling system

Parameter	Optimized Condition / Detail
Reaction Time	3 hours
Lauric Acid Conversion	95.3%
1,3-Dilaurin Content	80.3% (Reaction mixture); >99% after purification
Lipase Reusability	80.2% activity retained after 10 batch cycles

The following diagram illustrates the workflow for the synthesis and purification process:



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Diagram 1: Workflow for solvent-free enzymatic synthesis and purification of 1,3-Dilaurin.

Application and Handling Notes

- **Key Advantages of the Protocol:** The vacuum-driven air bubbling method effectively removes water, shifting equilibrium towards product formation without expensive or hazardous nitrogen gas [6].
- **Lipase Specificity:** Using sn-1,3 specific lipases like **Lipozyme RM IM** is crucial for high yield, minimizing formation of undesired 1,2-diacylglycerol isomers [6].
- **Handling and Storage:** **1,3-Dilaurin** is stable at ambient temperature for short periods but should be stored long-term at **0-8°C** or in a freezer. It is hygroscopic, so protect from moisture [1] [3] [4].

Conclusion and Further Research

1,3-Dilaurin is a valuable compound with well-defined physical properties. The established solvent-free enzymatic synthesis provides a robust, efficient, and safe method for producing high-purity material. This protocol is a practical and cost-effective choice for industrial applications in pharmaceuticals, cosmetics, and food science [6].

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References

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To cite this document: Smolecule. [1,3-Dilaurin solubility and physical state]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1493892#1-3-dilaurin-solubility-and-physical-state>]

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